

Application Notes and Protocols for CD226 in Cell Culture

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Compound of Interest

Compound Name: KY-226

Cat. No.: B608404

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A Note on Nomenclature: Initial searches for "**KY-226**" did not yield a specific experimental compound. However, given the context of cell culture protocols for researchers in immunology and drug development, it is highly probable that this was a typographical error for CD226 (Cluster of Differentiation 226), also known as DNAX accessory molecule-1 (DNAM-1). CD226 is a key activating receptor on the surface of immune cells such as Natural Killer (NK) cells and T cells, playing a crucial role in anti-tumor immunity. These application notes and protocols are therefore focused on CD226.

Introduction to CD226

CD226 is a 65 kDa transmembrane glycoprotein belonging to the immunoglobulin superfamily. It is expressed on a variety of immune cells, including NK cells, T cells, monocytes, and platelets. CD226 functions as a co-stimulatory molecule that, upon engagement with its ligands, CD155 (Poliovirus Receptor) and CD112 (Nectin-2), initiates a signaling cascade that enhances the cytotoxic activity of NK cells and CD8+ T cells against tumor cells.^{[1][2]} This activation involves the release of cytotoxic granules containing perforin and granzymes, as well as the production of pro-inflammatory cytokines like IFN- γ and TNF- α .^{[2][3]}

The cytoplasmic tail of CD226 contains signaling motifs that, upon ligand binding, become phosphorylated, leading to the recruitment of adaptor proteins and the activation of downstream signaling pathways. A key pathway involves the activation of PI3K/AKT, which in turn leads to the phosphorylation and subsequent inactivation of the transcription factor FOXO1.^{[4][5][6]} FOXO1 is a negative regulator of NK cell effector functions; its inactivation by

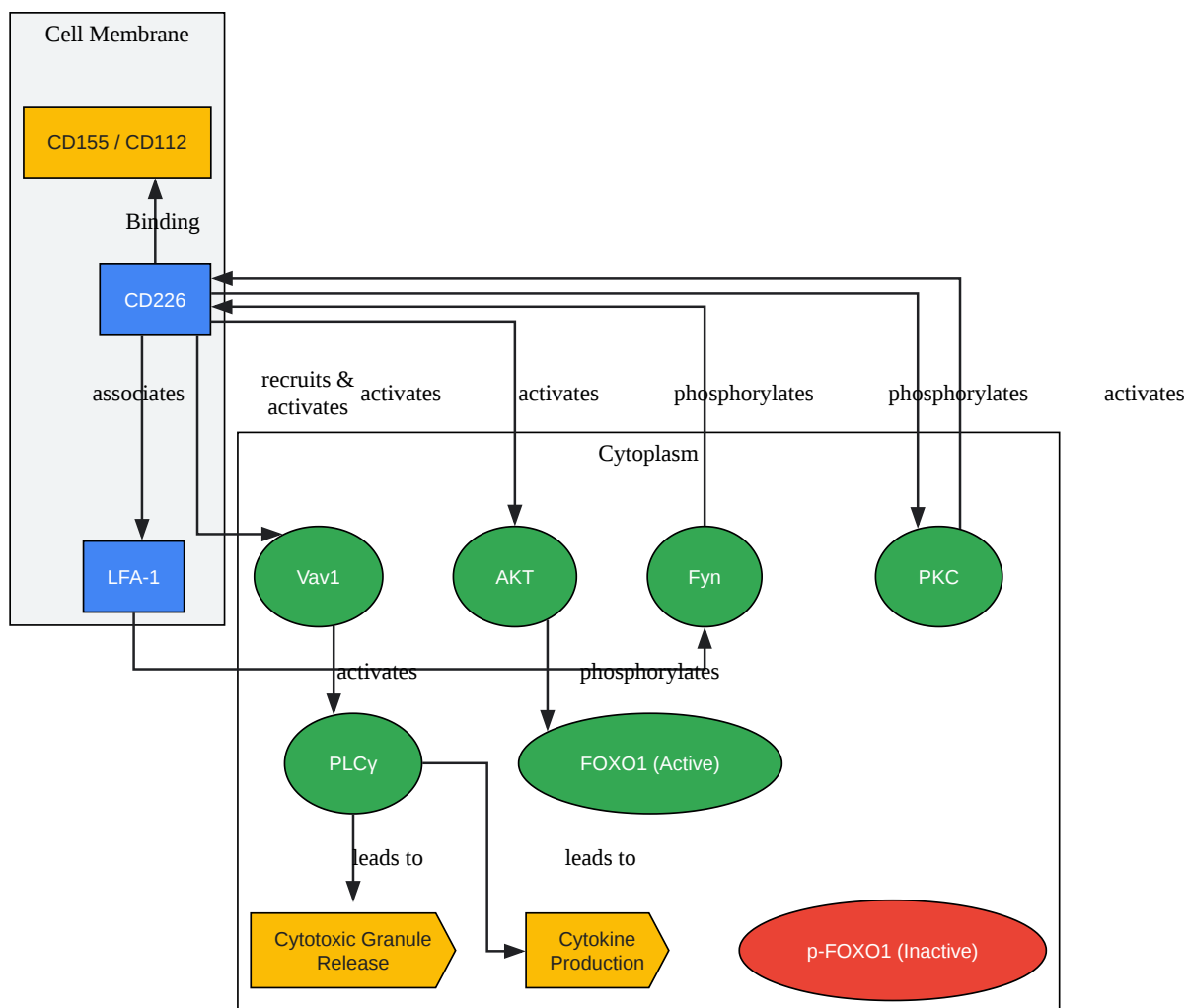
CD226 signaling is a critical step in unleashing the anti-tumor potential of these immune cells.

[\[4\]](#)[\[5\]](#)[\[6\]](#)

Due to its role in promoting anti-tumor immunity, the CD226 pathway is a promising target for cancer immunotherapy. Understanding the experimental protocols to study CD226 function is therefore of high interest to researchers in this field.

CD226 Signaling Pathway

The engagement of CD226 by its ligands, CD155 or CD112, on target cells initiates a cascade of intracellular signaling events. This pathway is crucial for the activation of NK and T cell effector functions.



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Caption: CD226 signaling cascade upon ligand binding.

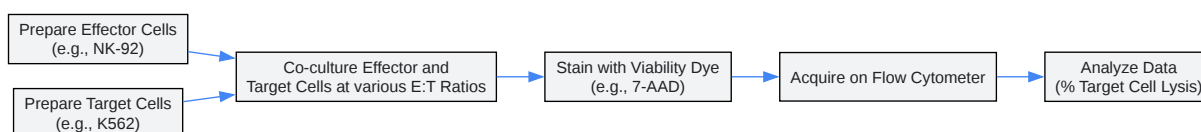
Experimental Protocols

This section provides detailed protocols for key experiments used to study the function of CD226 in cell culture.

Natural Killer (NK) Cell-Mediated Cytotoxicity Assay

This assay measures the ability of NK cells (effector cells) to kill target tumor cells.

Experimental Workflow: Cytotoxicity Assay



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References

- 1. cusabio.com [cusabio.com]
- 2. probiologists.com [probiologists.com]
- 3. pnas.org [pnas.org]
- 4. CD226 regulates natural killer cell antitumor responses via phosphorylation-mediated inactivation of transcription factor FOXO1 - PMC [pmc.ncbi.nlm.nih.gov]
- 5. CD226 regulates natural killer cell antitumor responses via phosphorylation-mediated inactivation of transcription factor FOXO1 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. CD226 Protein Is Involved in Immune Synapse Formation and Triggers Natural Killer (NK) Cell Activation via Its First Extracellular Domain - PMC [pmc.ncbi.nlm.nih.gov]

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